

An In-depth Technical Guide to 1-Cyclohexyl-3-dodecylurea (CDU)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Cyclohexyl-3-dodecylurea

CAS No.: 402939-18-8

Cat. No.: B1229559

[Get Quote](#)

CAS Number: 402939-18-8

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Cyclohexyl-3-dodecylurea** (CDU), a potent and selective inhibitor of the soluble epoxide hydrolase (sEH) enzyme. CDU, also known as N-Cyclohexyl-N'-dodecylurea (NCND), has emerged as a valuable research tool for investigating the physiological and pathophysiological roles of the sEH pathway. This document delves into the compound's physicochemical properties, its primary mechanism of action, potential therapeutic applications, and detailed experimental protocols. By synthesizing technical data with field-proven insights, this guide aims to equip researchers with the knowledge required to effectively utilize CDU in their studies.

Introduction: The Significance of Soluble Epoxide Hydrolase Inhibition

Soluble epoxide hydrolase (sEH) is a critical enzyme in the metabolism of endogenous lipid signaling molecules, particularly the epoxyeicosatrienoic acids (EETs).[1] EETs, which are metabolites of arachidonic acid formed by cytochrome P450 epoxygenases, possess a range of beneficial biological activities, including anti-inflammatory, vasodilatory, and analgesic properties.[2] The sEH enzyme hydrolyzes EETs to their corresponding, and generally less biologically active, dihydroxyeicosatrienoic acids (DHETs).[3]

Inhibition of sEH presents a compelling therapeutic strategy for a variety of diseases by stabilizing the levels of endogenous EETs, thereby augmenting their protective effects.[1] Small molecule inhibitors of sEH have demonstrated considerable therapeutic potential in preclinical models of hypertension, inflammation, pain, and various cardiovascular diseases.[1][4] **1-Cyclohexyl-3-dodecylurea** (CDU) is a highly selective urea-based inhibitor of sEH that has been instrumental in elucidating the therapeutic promise of this target.[4][5]

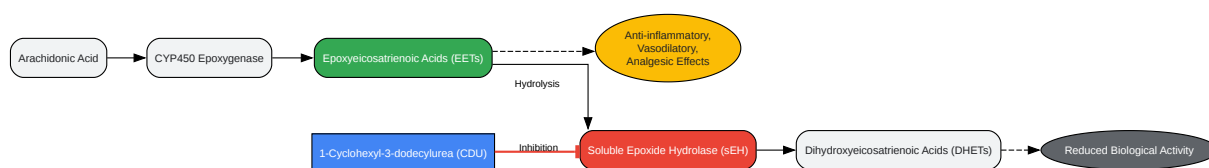
Physicochemical Properties of 1-Cyclohexyl-3-dodecylurea

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research. The key properties of CDU are summarized in the table below.

Property	Value	Source
CAS Number	402939-18-8	[6]
Molecular Formula	C ₁₉ H ₃₈ N ₂ O	[7]
Molecular Weight	310.52 g/mol	[7]
IUPAC Name	1-cyclohexyl-3-dodecylurea	[7]
Synonyms	CDU, N-Cyclohexyl-N'-dodecylurea, NCND	[6]
Appearance	White to off-white solid	[4]
Solubility	Ethanol: ~16.67 mg/mL (53.68 mM)	[6]
In Vivo Formulation	1.5 mg/mL (4.83 mM) in 10% EtOH + 90% Corn Oil	[6]

Mechanism of Action: Selective Inhibition of Soluble Epoxide Hydrolase

The primary mechanism of action of CDU is the potent and selective inhibition of the soluble epoxide hydrolase enzyme. By binding to the active site of sEH, CDU prevents the hydrolysis of EETs to DHETs. This leads to an accumulation of EETs in various tissues, enhancing their beneficial downstream effects.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of action of **1-Cyclohexyl-3-dodecylurea** (CDU) in the sEH pathway.

It is important to note that some research suggests that CDU may possess biological activities independent of its sEH inhibition. A study on human aortic vascular smooth muscle cells indicated that CDU can attenuate cell proliferation through a mechanism that does not involve sEH, suggesting the potential for off-target effects, particularly at higher concentrations.[8] This underscores the importance of careful dose-response studies and the use of appropriate controls in experimental design.

Therapeutic Potential and Preclinical Evidence

The ability of CDU to stabilize EETs translates to significant therapeutic potential in a range of disease models.

Hypertension

One of the most well-documented effects of CDU is its antihypertensive activity. In a preclinical model of angiotensin II-induced hypertension, administration of CDU (3 mg/day, intraperitoneal injection) for four days resulted in a significant lowering of systolic blood pressure by approximately 30 mm Hg.[4][5] This effect is attributed to the vasodilatory properties of the elevated EET levels.

Inflammation

Given the potent anti-inflammatory properties of EETs, sEH inhibitors like CDU are being actively investigated for the treatment of inflammatory diseases. By preventing the degradation of EETs, CDU can help to resolve inflammation.

Other Potential Applications

The broad biological activities of EETs suggest that sEH inhibition with CDU could be beneficial in other therapeutic areas, including:

- Pain management: EETs have demonstrated analgesic effects.
- Cardiovascular diseases: Beyond hypertension, the protective effects of EETs on the heart and vasculature are of significant interest.

- Neurological disorders: Emerging research is exploring the role of sEH in the central nervous system.

Experimental Protocols

The following protocols provide a framework for utilizing CDU in both in vitro and in vivo settings.

In Vitro sEH Inhibition Assay (Fluorometric Method)

This protocol outlines a general procedure for determining the inhibitory activity of CDU against sEH using a fluorogenic substrate.

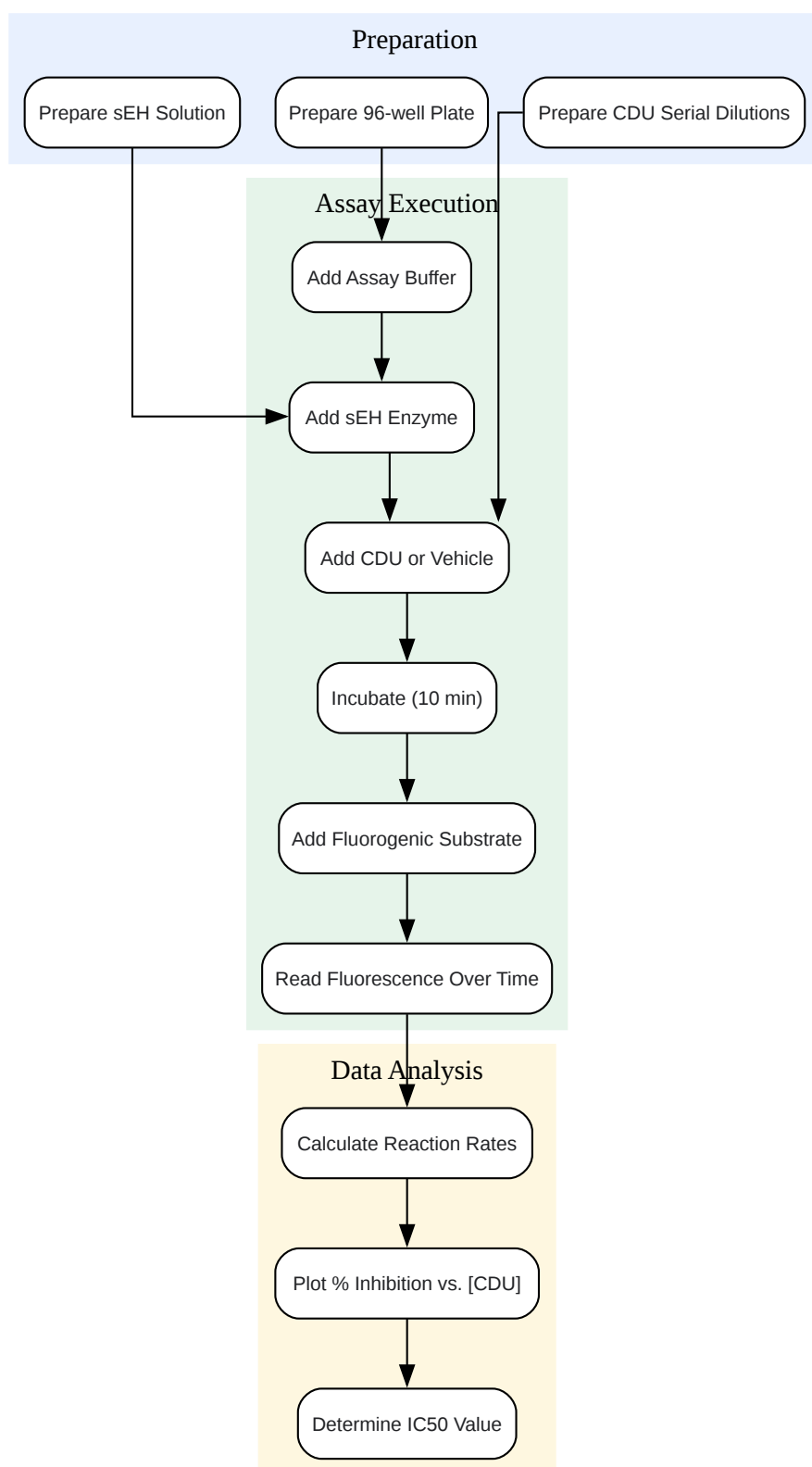
Materials:

- Recombinant human or murine soluble epoxide hydrolase (sEH)
- **1-Cyclohexyl-3-dodecylurea (CDU)**
- Fluorogenic sEH substrate (e.g., PHOME - (3-phenyl-oxiranyl)-acetic acid cyano-(6-methoxy-naphthalen-2-yl)-methyl ester)
- Assay buffer (e.g., Tris-HCl buffer, pH 7.4)
- 96-well black microplate
- Fluorescence plate reader

Procedure:

- Prepare a stock solution of CDU in a suitable solvent (e.g., ethanol).
- Perform serial dilutions of the CDU stock solution to create a range of test concentrations.
- In a 96-well black microplate, add the assay buffer.
- Add a fixed concentration of recombinant sEH to each well (except for the no-enzyme control). A concentration of 3 nM is a good starting point.[\[2\]](#)

- Add the various concentrations of CDU or vehicle control (e.g., DMSO) to the wells. A final concentration of 0.1 μM CDU can be used as a positive control for significant inhibition.[\[2\]](#)
- Incubate the plate for a short period (e.g., 10 minutes) at room temperature to allow the inhibitor to bind to the enzyme.
- Initiate the reaction by adding the fluorogenic substrate (e.g., PHOME at a final concentration of 50 μM).[\[2\]](#)
- Immediately begin monitoring the increase in fluorescence over time using a plate reader (e.g., excitation at 330 nm and emission at 465 nm for PHOME).
- Calculate the rate of reaction for each inhibitor concentration.
- Determine the IC_{50} value of CDU by plotting the percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a suitable dose-response curve.



[Click to download full resolution via product page](#)

Figure 2: General workflow for an in vitro sEH inhibition assay.

In Vivo Antihypertensive Study in Angiotensin II-Induced Hypertensive Rats

This protocol describes a method to evaluate the antihypertensive effects of CDU in a rat model.

Materials:

- Male Sprague-Dawley rats
- Angiotensin II
- **1-Cyclohexyl-3-dodecylurea (CDU)**
- Vehicle (e.g., 10% Ethanol in Corn Oil)
- Osmotic minipumps
- Blood pressure monitoring system (e.g., tail-cuff method)

Procedure:

- Acclimate the rats to the housing conditions and blood pressure measurement procedures.
- Implant osmotic minipumps subcutaneously for the continuous infusion of angiotensin II to induce hypertension.
- After a stabilization period, divide the hypertensive rats into treatment and control groups.
- Administer CDU (e.g., 3 mg/day) or vehicle via intraperitoneal injection for the duration of the study (e.g., 4 days).^[5]
- Monitor systolic blood pressure daily using the tail-cuff method.
- At the end of the study, collect blood and tissue samples for further analysis (e.g., measurement of EET and DHET levels).

- Analyze the blood pressure data to determine the effect of CDU treatment compared to the vehicle control group.

Metabolism and Prodrug Characteristics

Studies on the in vitro metabolism of CDU in rat and human hepatic microsomes have revealed that it is converted to several metabolites. The ultimate product of this metabolism is 12-(3-cyclohexyl-ureido)-dodecanoic acid, which is also a potent sEH inhibitor but with significantly higher water solubility.[9] This suggests that CDU may act as a prodrug, with its metabolites contributing to its overall biological activity.[9] The initial metabolic step is likely catalyzed by cytochrome P450 enzymes.[9]

Conclusion

1-Cyclohexyl-3-dodecylurea is a valuable pharmacological tool for researchers investigating the soluble epoxide hydrolase pathway. Its selectivity and potency make it an excellent choice for both in vitro and in vivo studies aimed at understanding the roles of EETs in health and disease. While its therapeutic potential, particularly in the context of hypertension and inflammation, is significant, researchers should remain mindful of potential off-target effects and the compound's metabolic profile when designing and interpreting experiments. This guide provides a solid foundation for the effective application of CDU in advancing our understanding of sEH biology and its therapeutic implications.

References

- Kim, I. H., et al. (2007). Orally Bioavailable Potent Soluble Epoxide Hydrolase Inhibitors. *Journal of Medicinal Chemistry*, 50(19), 4745-4753.
- Kroeger, D., et al. (2011). Development of a high-throughput screen for soluble epoxide hydrolase inhibition. *Journal of Biomolecular Screening*, 16(7), 775-782.
- PubChem. (n.d.). **1-Cyclohexyl-3-dodecylurea**. Retrieved from [[Link](#)]
- MDPI. (2022). Evaluation of the Therapeutic Potential of Sulfonyl Urea Derivatives as Soluble Epoxide Hydrolase (sEH) Inhibitors. *Molecules*, 27(15), 4998.
- Watanabe, T., et al. (2003). In vitro metabolism of the mammalian soluble epoxide hydrolase inhibitor, 1-cyclohexyl-3-dodecyl-urea. *Drug Metabolism and Disposition*, 31(7), 846-853.
- PubChem. (n.d.). 1-Cyclohexyl-3-decyl-urea. Retrieved from [[Link](#)]

- Imig, J. D., et al. (2002). Soluble epoxide hydrolase inhibition lowers arterial blood pressure in angiotensin II hypertension. *Hypertension*, 39(2 Pt 2), 690-694.
- Davis, B. B., et al. (2006). Attenuation of vascular smooth muscle cell proliferation by 1-cyclohexyl-3-dodecyl urea is independent of soluble epoxide hydrolase inhibition. *Journal of Pharmacology and Experimental Therapeutics*, 316(2), 915-921.
- MDPI. (2021). In Vitro and In Silico Studies of Soluble Epoxide Hydrolase Inhibitors from the Roots of *Lycopus lucidus*. *Molecules*, 26(11), 3321.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,3-Dicyclohexylurea (CAS 2387-23-7) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 2. Development of a high-throughput screen for soluble epoxide hydrolase inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 3. Orally Bioavailable Potent Soluble Epoxide Hydrolase Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 6. 1-Cyclohexyl-3-dodecyl urea | Epoxide Hydrolase | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 7. 1-Cyclohexyl-3-dodecylurea | C₁₉H₃₈N₂O | CID 4437430 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/1-Cyclohexyl-3-dodecylurea)]
- 8. Attenuation of vascular smooth muscle cell proliferation by 1-cyclohexyl-3-dodecyl urea is independent of soluble epoxide hydrolase inhibition - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 9. In vitro metabolism of the mammalian soluble epoxide hydrolase inhibitor, 1-cyclohexyl-3-dodecyl-urea - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Cyclohexyl-3-dodecylurea (CDU)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1229559/docs#an-in-depth-technical-guide-to-1-cyclohexyl-3-dodecylurea-cdu>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)